

Incompatibility of tetraethylammonium cyanide with strong acids

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Compound of Interest

Compound Name: Tetraethylammonium cyanide

Cat. No.: B088703

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Technical Support Center: Tetraethylammonium Cyanide

Disclaimer: This document is intended for informational purposes only and does not replace a comprehensive risk assessment. Researchers, scientists, and drug development professionals must consult their institution's safety protocols and the Safety Data Sheet (SDS) for **tetraethylammonium cyanide** before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What is the primary hazard when mixing **tetraethylammonium cyanide** with a strong acid?

A1: The primary and most severe hazard is the rapid generation of highly toxic and flammable hydrogen cyanide (HCN) gas.^{[1][2][3][4][5]} This reaction can occur upon contact with strong acids such as hydrochloric acid, sulfuric acid, and nitric acid.^[6]

Q2: What are the symptoms of hydrogen cyanide exposure?

A2: Exposure to even low concentrations of hydrogen cyanide can be fatal.^{[1][7]} Symptoms of exposure can include weakness, headache, confusion, dizziness, rapid breathing, nausea, and vomiting.^[1] Higher levels of exposure can quickly lead to convulsions, collapse, and death.^[1] A

faint bitter almond odor is associated with hydrogen cyanide, but a significant portion of the population cannot detect it.[1]

Q3: Is **tetraethylammonium cyanide** stable under normal conditions?

A3: **Tetraethylammonium cyanide** is considered stable under recommended storage conditions, which include a cool, dry, and well-ventilated area away from incompatible materials, particularly acids.[3][8] It is also described as hygroscopic and light-sensitive.[8]

Q4: What personal protective equipment (PPE) is required when handling **tetraethylammonium cyanide**?

A4: Appropriate PPE includes, but is not limited to, chemical-resistant gloves, safety goggles and a face shield, and a lab coat.[7] All handling of **tetraethylammonium cyanide** solids and solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or potential off-gassing.[8]

Q5: How should I dispose of waste containing **tetraethylammonium cyanide**?

A5: Cyanide-containing waste is considered hazardous and must be disposed of according to institutional and regulatory guidelines.[1][5] It is critical not to mix cyanide waste with acidic waste, as this will generate hydrogen cyanide gas.[2][3] Waste containers should be clearly labeled and stored in a designated satellite accumulation area.[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Accidental mixing of tetraethylammonium cyanide with an acidic solution.	Inadvertent addition of acid to a cyanide-containing solution or vice-versa.	IMMEDIATE EVACUATION of the laboratory area. Activate the emergency alarm and notify your institution's emergency response team. Do not attempt to neutralize the mixture.[3]
Faint almond-like odor detected in the laboratory.	Possible release of hydrogen cyanide gas.	IMMEDIATE EVACUATION of the area. Do not rely on odor as a definitive sign of exposure, as many individuals cannot detect it.[1] Alert others and follow emergency protocols.
Spill of solid tetraethylammonium cyanide.	Mishandling of the solid compound.	IMMEDIATE EVACUATION of the immediate spill area. Cordon off the area and prevent others from entering. Follow your institution's spill response procedures for highly toxic solids. Do not use water to clean up as it may react with the cyanide salt.[3][5]

Quantitative Data Summary

While specific kinetic or thermodynamic data for the reaction of **tetraethylammonium cyanide** with every strong acid is not readily available in public literature due to the extreme hazards involved, the following table summarizes key hazard identification data for the parent compound.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ N ₂	[7]
Molecular Weight	156.27 g/mol	
Melting Point	250 °C (decomposes)	
GHS Hazard Statements	H300 (Fatal if swallowed), H310 (Fatal in contact with skin), H330 (Fatal if inhaled), H410 (Very toxic to aquatic life with long lasting effects)	[7]
Supplementary Hazard Statement	EUH032: Contact with acids liberates very toxic gas.	

Experimental Protocols

Note: The following protocols are for the safe handling and emergency preparedness related to **tetraethylammonium cyanide** and are not procedures for intentionally mixing it with strong acids.

Protocol 1: Safe Handling of Tetraethylammonium Cyanide in the Laboratory

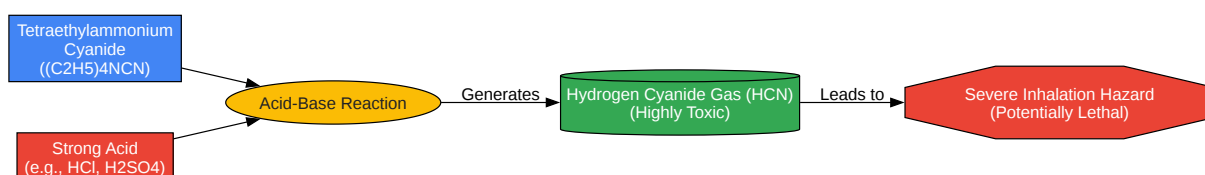
- Risk Assessment: Before any work begins, conduct a thorough risk assessment that includes the specific quantities to be used, potential for incompatibility, and emergency procedures.
- Engineering Controls: All weighing and solution preparation must be performed within a certified chemical fume hood with a face velocity appropriate for handling potent compounds.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (check glove compatibility charts), and indirect-vent chemical splash goggles with a face shield.
- Designated Area: Designate a specific area within the fume hood for handling **tetraethylammonium cyanide** to prevent cross-contamination.

- Waste Disposal: Use dedicated, clearly labeled waste containers for all solid and liquid waste containing **tetraethylammonium cyanide**. Do not mix with other waste streams, especially acidic waste.[3]

Protocol 2: Emergency Response for Accidental Mixing with Acid

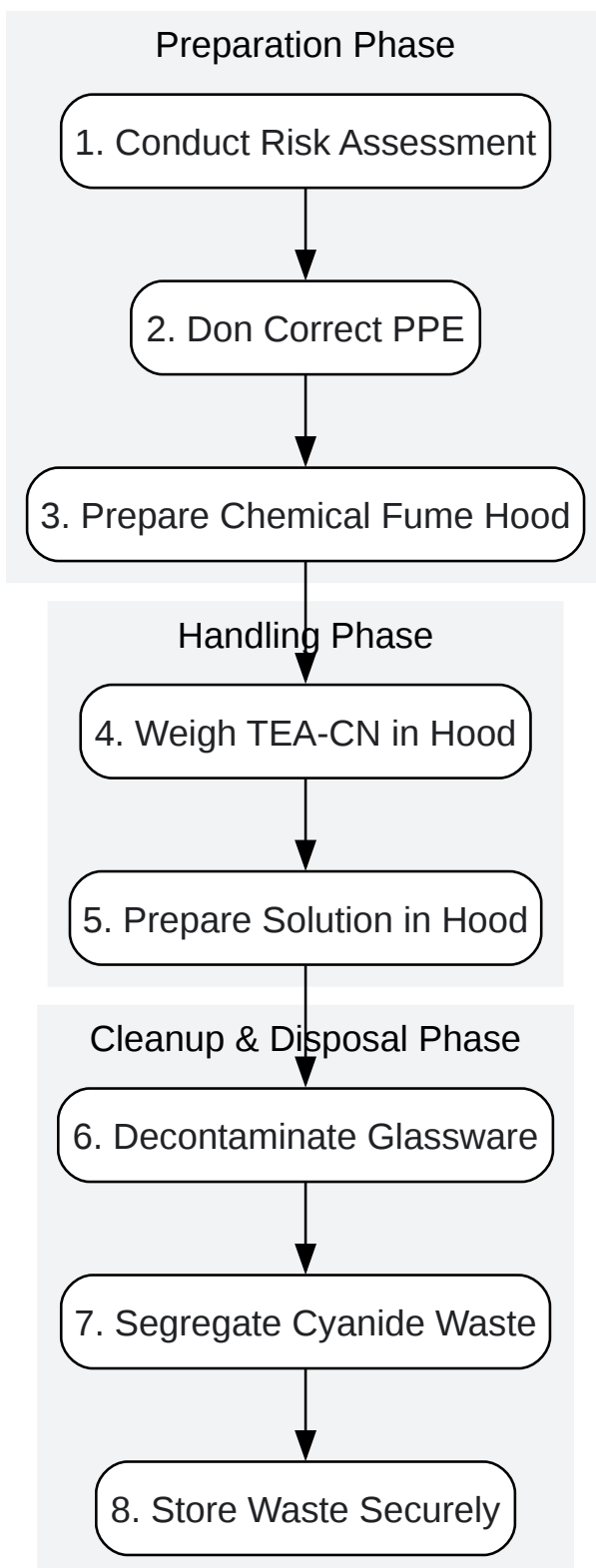
- Immediate Evacuation: If **tetraethylammonium cyanide** is mixed with a strong acid, immediately evacuate the laboratory.[3]
- Alert Others: Verbally alert all personnel in the vicinity to evacuate.
- Activate Alarms: Activate the nearest fire alarm or emergency notification system.
- Contact Emergency Services: From a safe location, contact your institution's emergency response team and provide details of the incident, including the chemicals involved.
- Do Not Re-enter: Do not re-enter the affected area until it has been cleared by trained emergency responders.[3]

Visualizations



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Caption: Chemical incompatibility pathway of **tetraethylammonium cyanide** and strong acids.



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Caption: Safe handling workflow for **tetraethylammonium cyanide**.

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